

Technical Guide on the Melting Point of 4-Nitrophenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenylacetic acid

Cat. No.: B359581

[Get Quote](#)

This document provides a comprehensive overview of the physical property of melting point for **4-Nitrophenylacetic acid** (CAS No. 104-03-0), targeted at researchers, scientists, and professionals in the field of drug development. It includes aggregated data, detailed experimental protocols for melting point determination, and a visualization of a relevant synthetic pathway.

Core Data: Melting Point of 4-Nitrophenylacetic Acid

4-Nitrophenylacetic acid is a crystalline solid, appearing as a light yellow to beige powder.^[1]
^[2] Its melting point is a key parameter for identification and purity assessment. A narrow melting range typically indicates high purity. The data from various suppliers and safety data sheets are summarized below.

Melting Point Range (°C)	Melting Point Range (°F)	Source
152 - 153	305.6 - 307.4	Fisher Scientific[1]
153.0 - 157.0	307.4 - 314.6	Tokyo Chemical Industry[3]
153 - 156	307.4 - 312.8	Thermo Scientific Chemicals[2]
152 - 155	305.6 - 311.0	Chemcraft[4]
150 - 155	302.0 - 311.0	ChemicalBook, Sigma-Aldrich[5][6]
149 - 156	300.2 - 312.8	Thermo Scientific Chemicals[7]
151 - 152	303.8 - 305.6	Organic Syntheses[8]

Experimental Protocol: Melting Point Determination

The melting point of **4-Nitrophenylacetic acid** is determined using the capillary method. This can be performed with a digital melting point apparatus (e.g., Mel-Temp) or a Thiele tube with an oil bath. The principle involves heating a small, powdered sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[9][10]

Materials and Equipment:

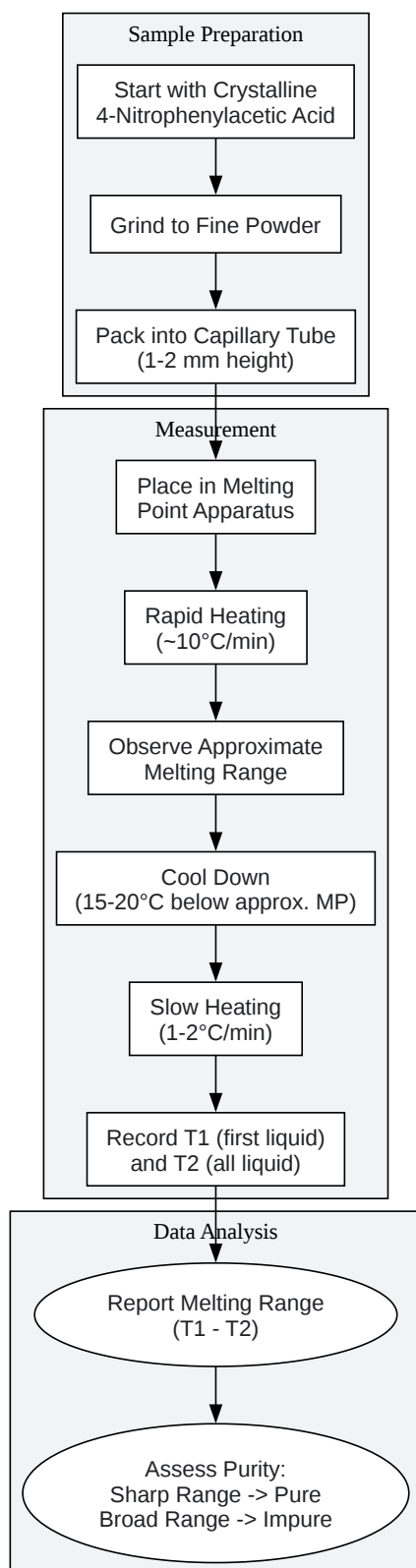
- **4-Nitrophenylacetic acid** sample
- Mortar and pestle
- Glass capillary tubes (sealed at one end)
- Melting point apparatus (e.g., DigiMelt, Mel-Temp) or Thiele tube setup
- Thermometer (calibrated)
- Heating medium (e.g., silicone oil for Thiele tube)

Procedure:

- **Sample Preparation:** Place a small amount of crystalline **4-Nitrophenylacetic acid** on a clean, dry surface. Use a mortar and pestle to grind it into a fine powder. This ensures uniform packing and heat transfer.
- **Capillary Tube Packing:** Push the open end of a capillary tube into the powdered sample.^[9] Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end. The packed sample should be approximately 1-2 mm high.^{[9][11]}
- **Apparatus Setup:**
 - **Digital Apparatus:** Insert the capillary tube into the designated slot in the heating block. Ensure the thermometer is correctly placed in its well.
 - **Thiele Tube:** Attach the capillary tube to the thermometer using a rubber band or thread, aligning the sample with the thermometer bulb.^[9] Clamp the thermometer so that the bulb and sample are immersed in the oil within the Thiele tube.
- **Heating and Observation:**
 - **Initial (Fast) Determination:** Heat the apparatus rapidly to get an approximate melting range. This helps save time in subsequent, more precise measurements.
 - **Precise (Slow) Determination:** Allow the apparatus to cool to at least 10-20°C below the approximate melting point. Begin heating again at a slow, controlled rate of about 1-2°C per minute.^[12]
- **Data Recording:**
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire solid sample has completely melted into a clear liquid.^{[10][11]}
 - The melting point is reported as the range from T1 to T2.
- **Purity Assessment:** A pure compound will exhibit a sharp melting range, typically 0.5-1.5°C. Impurities tend to lower the melting point and broaden the melting range.^[12]

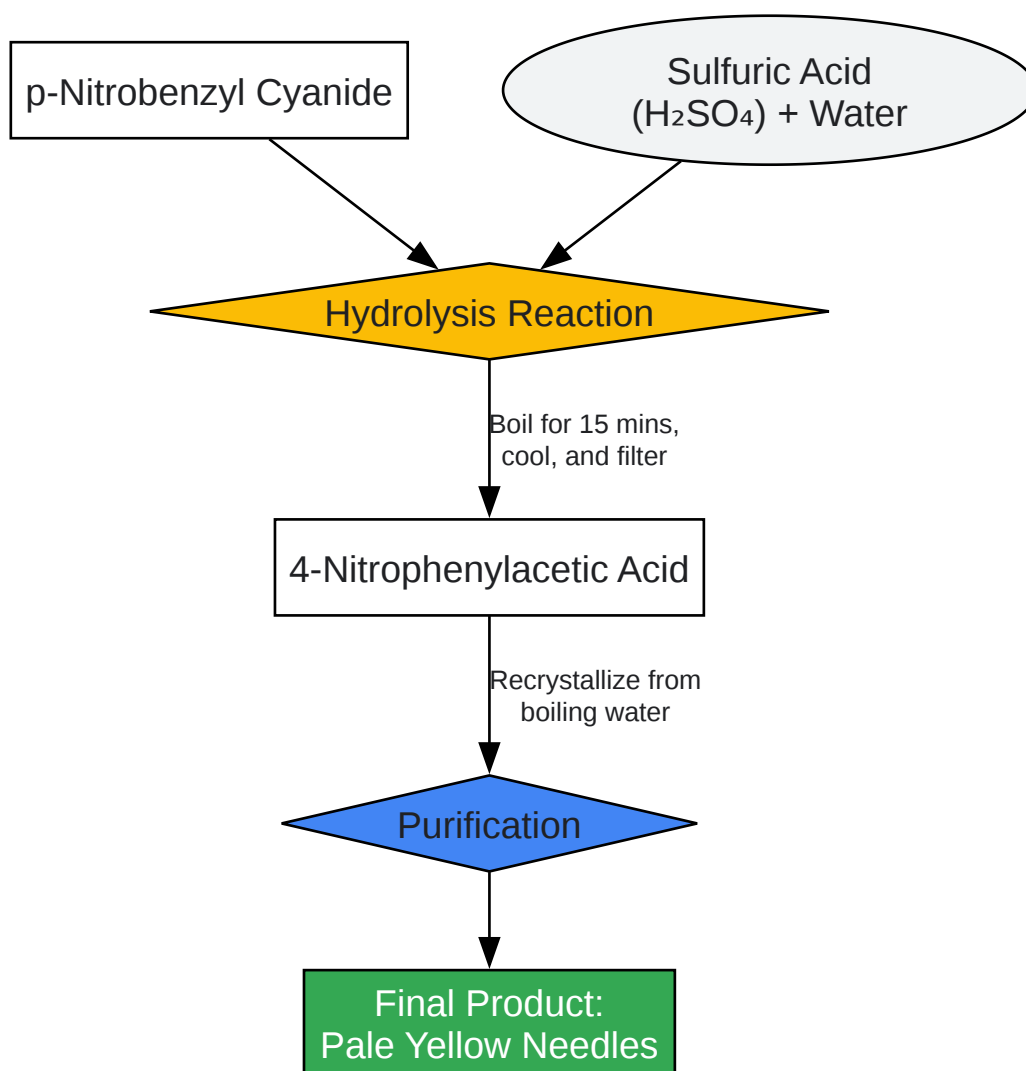
Mandatory Visualization

The following diagrams illustrate key experimental and synthetic workflows relevant to **4-Nitrophenylacetic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Nitrophenylacetic Acid** via Hydrolysis.[8]

Applications in Research and Development

4-Nitrophenylacetic acid serves as a crucial intermediate in the synthesis of various organic compounds.[13] Its applications include the preparation of pharmaceuticals, such as penicillin precursors, and other biologically active molecules like potential angiogenesis inhibitors.[5][13] [14] Accurate determination of its melting point is essential for ensuring the purity of the starting material, which directly impacts the yield and purity of the final synthesized products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 128760500 [thermofisher.com]
- 3. 4-Nitrophenylacetic Acid | 104-03-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 4-Nitrophenylacetic acid, 99% | chemcraft.su [chemcraft.su]
- 5. 4-Nitrophenylacetic acid | 104-03-0 [chemicalbook.com]
- 6. 4-Nitrophenylacetic acid ReagentPlus , 99 104-03-0 [sigmaaldrich.com]
- 7. 4-Nitrophenylacetic acid, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. pennwest.edu [pennwest.edu]
- 11. byjus.com [byjus.com]
- 12. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 13. Buy 4-Nitrophenyl acetic Acid 104-03-0 Online [nsrlaboratories.com]
- 14. Actylis - 4-Nitrophenylacetic Acid - API Intermediate - Catalyst [solutions.actylis.com]
- To cite this document: BenchChem. [Technical Guide on the Melting Point of 4-Nitrophenylacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b359581#4-nitrophenylacetic-acid-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com